

# Application Notes and Protocols for GSK-364735 Sodium in Cell Culture

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## Compound of Interest

Compound Name: GSK-364735 sodium

Cat. No.: B15567219

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## Introduction

GSK-364735 is a potent and selective inhibitor of HIV-1 integrase, a critical enzyme for viral replication.[1][2] As a naphthyridinone derivative, it acts as a strand transfer inhibitor, effectively blocking the integration of the viral DNA into the host cell genome.[3] These application notes provide a comprehensive guide for the use of **GSK-364735 sodium** salt in cell culture-based assays to evaluate its antiviral activity and cytotoxicity.

## Product Information

Property	Value
Chemical Name	GSK-364735 sodium
Synonyms	S/GSK-364735 sodium
Molecular Formula	C <sub>19</sub> H <sub>17</sub> FN <sub>3</sub> NaO <sub>4</sub>
Molecular Weight	393.34 g/mol [4][5]
CAS Number	863437-78-9
Mechanism of Action	HIV-1 Integrase Strand Transfer Inhibitor

## Quantitative Data Summary

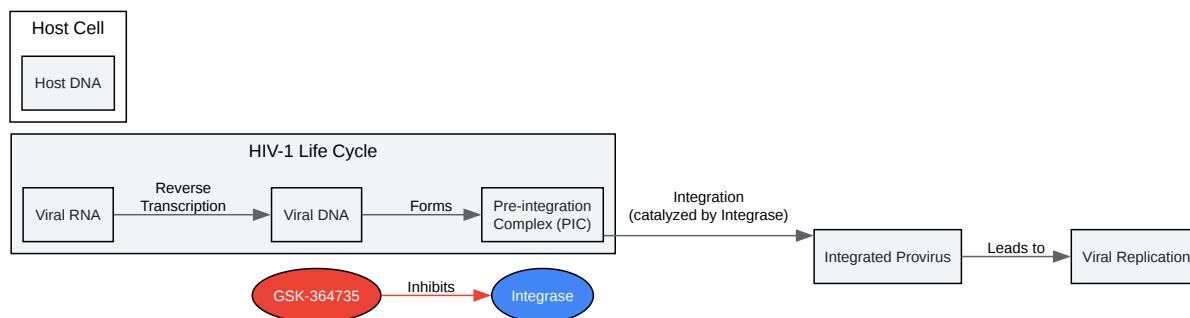
GSK-364735 exhibits potent anti-HIV-1 activity in various cell-based assays. The following table summarizes its inhibitory concentrations.

Assay Type	Cell Line	Parameter	Value	Reference
HIV-1 Integrase Inhibition	-	IC <sub>50</sub>	7.8 nM	
Antiviral Activity	Peripheral Blood Mononuclear Cells (PBMCs)	EC <sub>50</sub>	1.2 ± 0.4 nM	
Antiviral Activity	MT-4 cells	EC <sub>50</sub>	5 ± 1 nM	

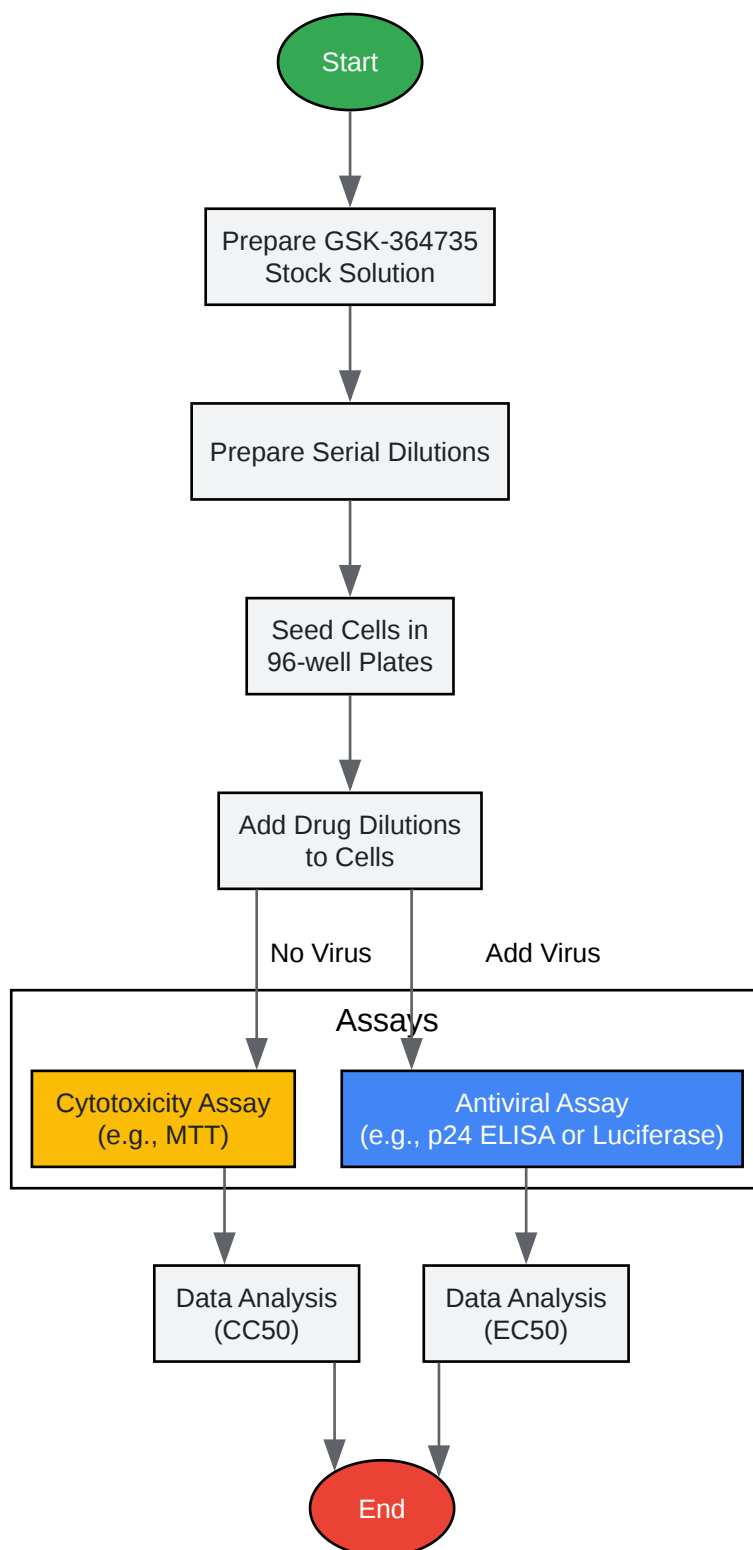
## Signaling Pathway

GSK-364735 targets the HIV-1 integrase enzyme, preventing the integration of the reverse-transcribed viral DNA into the host chromosome. This action effectively halts the viral replication cycle.

Mechanism of Action of GSK-364735



## Workflow for GSK-364735 In Vitro Evaluation

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